

Application Notes and Protocols: Designing DNA Origami Structures for Drug Delivery

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Audience: Researchers, scientists, and drug development professionals.

Introduction

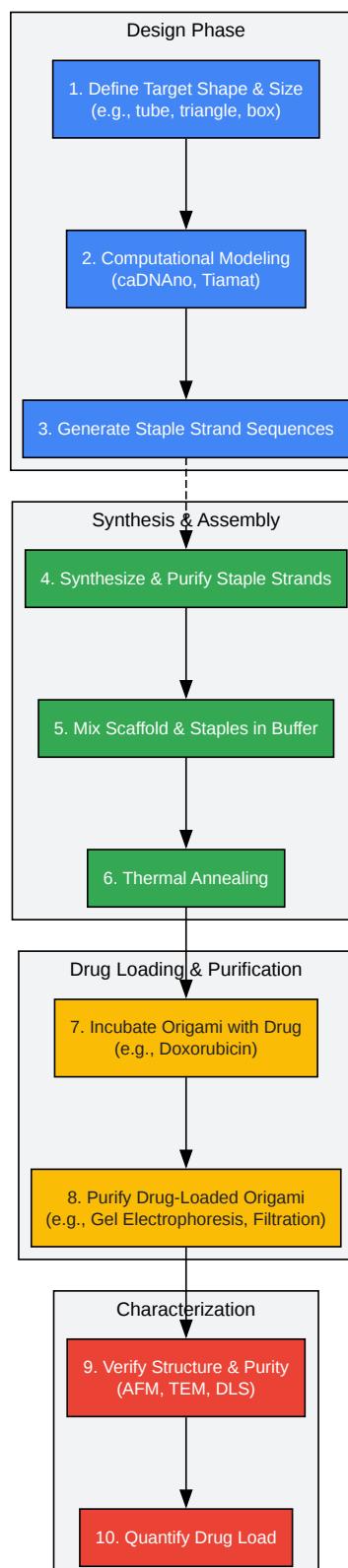
DNA nanotechnology offers a powerful platform for creating precisely engineered drug delivery systems.^{[1][2]} The DNA origami technique, in particular, allows for the self-assembly of a long single-stranded DNA scaffold into predefined two- and three-dimensional nanostructures with the help of shorter "staple" strands.^{[3][4]} These structures offer unparalleled control over size, shape, and the spatial addressability of functional components, making them ideal candidates for advanced drug delivery vehicles.^{[1][5]} Key advantages include excellent biocompatibility, biodegradability, and the ability to be extensively functionalized with targeting ligands, imaging agents, and therapeutic payloads.^{[1][6][7]} This document provides a detailed guide to the design, fabrication, and evaluation of DNA origami nanostructures for therapeutic applications.

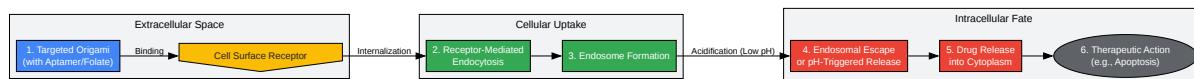
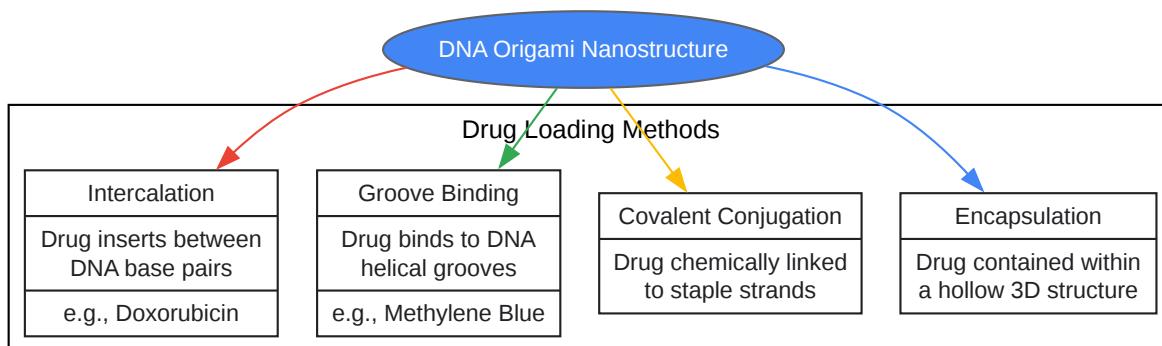
Design and Assembly of DNA Origami Nanostructures

The design of a DNA origami nanostructure is a critical first step that influences its stability, drug-loading capacity, and in vivo behavior.^[5] The process involves computational modeling to create a blueprint of the desired shape, followed by the chemical synthesis of staple strands that will guide the folding of the scaffold DNA.

Workflow for DNA Origami Design and Assembly

The overall process from conceptual design to a purified drug-loaded nanostructure involves several key stages, as illustrated in the workflow below.





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